

Introduction: The Unique Reactivity of a Symmetrical Ketone

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Compound of Interest

Compound Name: *trans-1,2-Dibenzoyl ethylene*

CAS No.: 4070-75-1

Cat. No.: B1220293

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(E)-1,4-Diphenylbut-2-ene-1,4-dione, also known as **trans-1,2-dibenzoyl ethylene**, is a crystalline solid that serves as a highly versatile and reactive building block in modern organic synthesis. Its chemical structure is characterized by a central carbon-carbon double bond in the trans configuration, flanked by two benzoyl groups. This symmetrical arrangement of powerful electron-withdrawing groups on either side of the alkene functionality renders the molecule an exceptionally potent Michael acceptor. The conjugated system delocalizes electron density away from the double bond, making the β -carbons highly electrophilic and susceptible to attack by a wide range of nucleophiles.

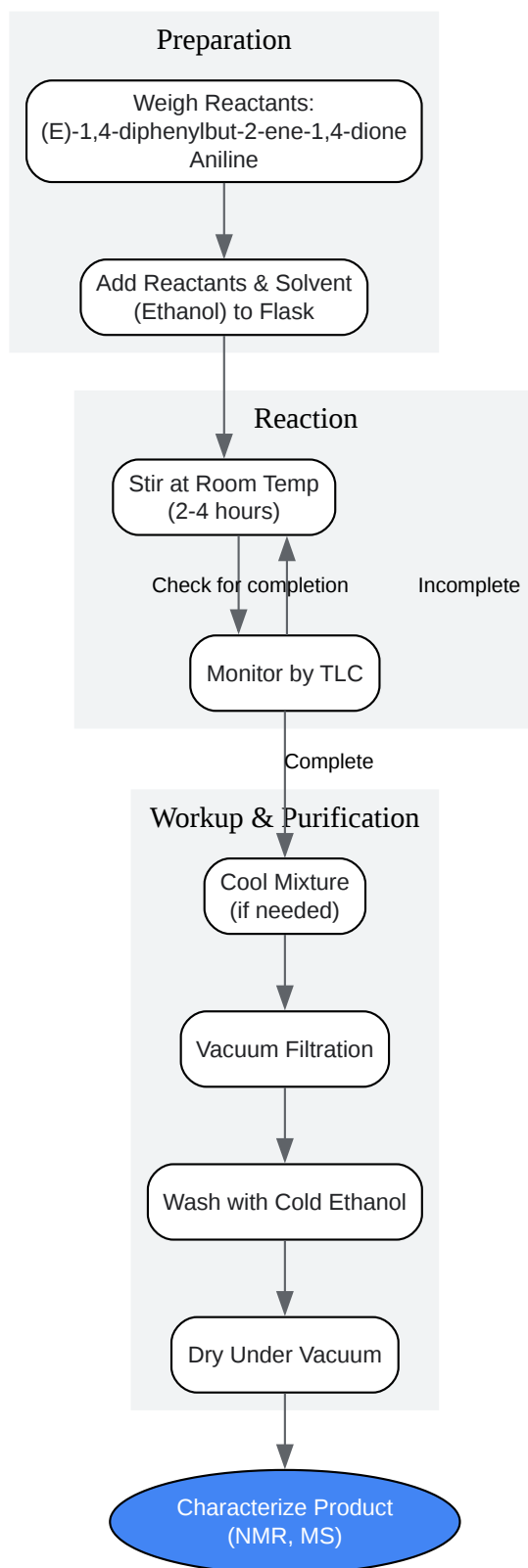
This inherent reactivity makes (E)-1,4-diphenylbut-2-ene-1,4-dione a cornerstone intermediate for synthesizing 1,4-dicarbonyl compounds.[1][2] These products, in turn, are pivotal precursors for constructing a diverse array of carbocyclic and heterocyclic systems, such as cyclopentenones, furans, and pyrroles, many of which are scaffolds for biologically active molecules.[2][3] This guide provides a detailed exploration of its application as a Michael acceptor, complete with mechanistic insights and validated experimental protocols for researchers in organic synthesis and drug development.

Property	Value
Chemical Name	(E)-1,4-Diphenylbut-2-ene-1,4-dione
Synonyms	trans-1,2-Dibenzoylethylene, trans-Dibenzoylethene
CAS Number	959-28-4
Molecular Formula	C ₁₆ H ₁₂ O ₂
Molecular Weight	236.27 g/mol
Appearance	White to yellow powder or crystals
Melting Point	109-112 °C

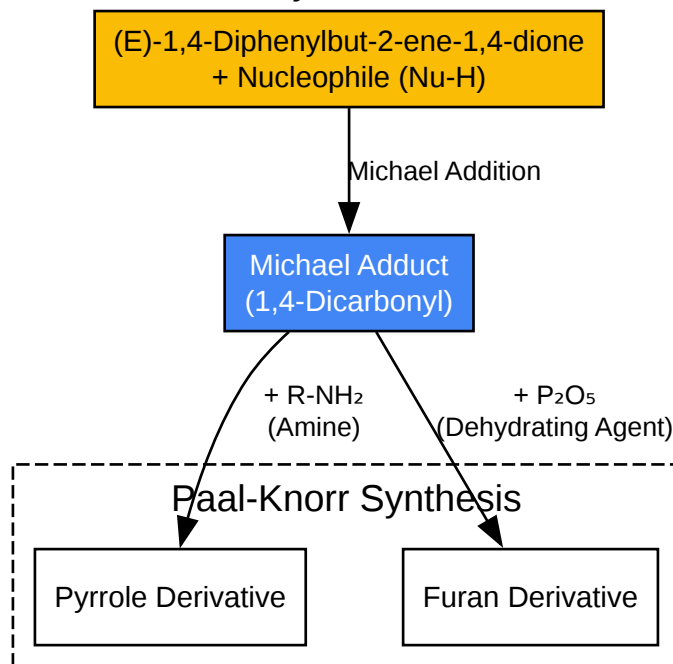
The Michael Addition: A Mechanistic Framework

The Michael reaction, or conjugate 1,4-addition, is a fundamental carbon-carbon bond-forming reaction in organic chemistry.[4] It involves the addition of a nucleophile (the Michael donor) to the β -carbon of an α,β -unsaturated carbonyl compound (the Michael acceptor).[4] In the case of (E)-1,4-diphenylbut-2-ene-1,4-dione, the reaction proceeds through the attack of a nucleophile on one of the alkene carbons, leading to the formation of a resonance-stabilized enolate intermediate. This intermediate is then typically protonated during reaction workup to yield the final 1,4-adduct.

The efficiency of this process is driven by the thermodynamic stability of the resulting carbonyl compound. The choice of nucleophile, catalyst, and reaction conditions can be tailored to achieve high yields and, in asymmetric variants, high stereoselectivity.[5][6]



Synthesis of Heterocycles from Michael Adducts



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Sources

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